

In-Depth Technical Guide: 4-Chloro-5-fluoro-2-methylpyrimidine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Chloro-5-fluoro-2-methylpyrimidine

Cat. No.: B1348825

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety, handling, and physicochemical properties of **4-Chloro-5-fluoro-2-methylpyrimidine** (CAS No. 898044-50-3), a key intermediate in pharmaceutical and agrochemical synthesis. The information is compiled and presented to meet the needs of laboratory and industrial professionals.

Chemical Identity and Physical Properties

4-Chloro-5-fluoro-2-methylpyrimidine is a halogenated pyrimidine derivative. Its fundamental properties are summarized below.

Property	Value	Source
CAS Number	898044-50-3	BLD Pharm, 2a biotech, Apollo Scientific, ChemicalBook
Molecular Formula	C ₅ H ₄ ClFN ₂	BLD Pharm
Molecular Weight	146.55 g/mol	BLD Pharm
Purity	96%	Apollo Scientific[1]

Hazard Identification and Safety Data

Comprehensive toxicological studies for **4-Chloro-5-fluoro-2-methylpyrimidine** are not publicly available. The safety profile is primarily derived from GHS classifications provided by chemical suppliers.

GHS Hazard Classification

Hazard Class	Category	GHS Statement	Source
Acute Toxicity, Oral	Not specified	Harmful if swallowed	Apollo Scientific[1]
Acute Toxicity, Dermal	Not specified	Harmful in contact with skin	Apollo Scientific[1]
Acute Toxicity, Inhalation	Not specified	Harmful if inhaled	Apollo Scientific[1]
Skin Corrosion/Irritation	Category 2	Causes skin irritation	Apollo Scientific[1]
Serious Eye Damage/Eye Irritation	Category 2A	Causes serious eye irritation	Apollo Scientific[1]
Specific Target Organ Toxicity (Single Exposure)	Category 3	May cause respiratory irritation	Apollo Scientific[1]

Precautionary Statements and First Aid

Type	Protocol
Prevention	Wear protective gloves, protective clothing, eye protection, and face protection. Avoid breathing dust, fumes, gas, mists, vapors, or spray. Use only outdoors or in a well-ventilated area. Wash hands and any exposed skin thoroughly after handling. Do not eat, drink, or smoke when using this product.
Inhalation	If inhaled, remove the person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.
Skin Contact	If on skin, wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.
Eye Contact	If in eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
Ingestion	If swallowed, call a POISON CENTER or doctor if you feel unwell. Rinse mouth.
Storage	Store in a well-ventilated place. Keep container tightly closed. Store locked up.
Disposal	Dispose of contents/container to an approved waste disposal plant.

Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **4-Chloro-5-fluoro-2-methylpyrimidine** are not available in the public domain. However, a representative synthetic protocol is described below.

Synthesis of 4-Chloro-5-fluoro-2-methylpyrimidine

A general procedure for the synthesis of **4-chloro-5-fluoro-2-methylpyrimidine** involves the chlorination of 5-fluoro-2-methylpyrimidin-4(3H)-one.[2]

Materials:

- 5-fluoro-2-methylpyrimidin-4(3H)-one
- Phosphorus oxychloride (POCl_3)
- N,N-dimethylaniline
- Ice water
- Diethyl ether
- 2N Hydrochloric acid
- Saturated saline solution
- Anhydrous magnesium sulfate

Procedure:

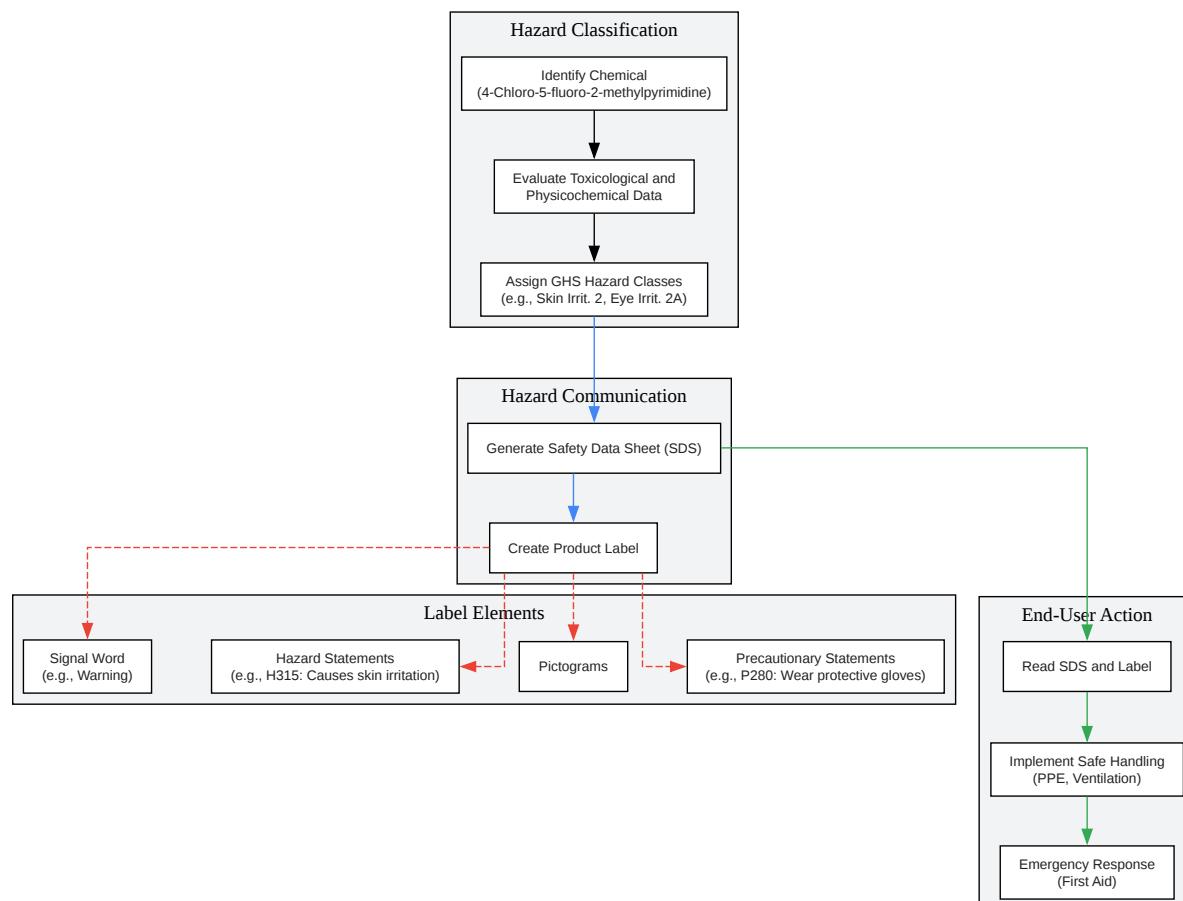
- Dissolve 5-fluoro-2-methylpyrimidin-4(3H)-one (1.04 g, 7.21 mmol) and N,N-dimethylaniline (1.80 mL) in phosphorus oxychloride.
- Heat the reaction mixture to 110°C for 90 minutes.
- After the reaction is complete, cool the mixture to room temperature.
- Carefully pour the reaction mixture into ice water.
- Extract the product with diethyl ether.
- Wash the ether layer sequentially with 2N hydrochloric acid, water, and saturated saline solution.

- Dry the ether layer with anhydrous magnesium sulfate.
- Remove the diethyl ether by careful evaporation under reduced pressure to yield the volatile liquid product, **4-chloro-5-fluoro-2-methylpyrimidine**.[\[2\]](#)

Visualized Workflows and Relationships

GHS Hazard Communication Workflow

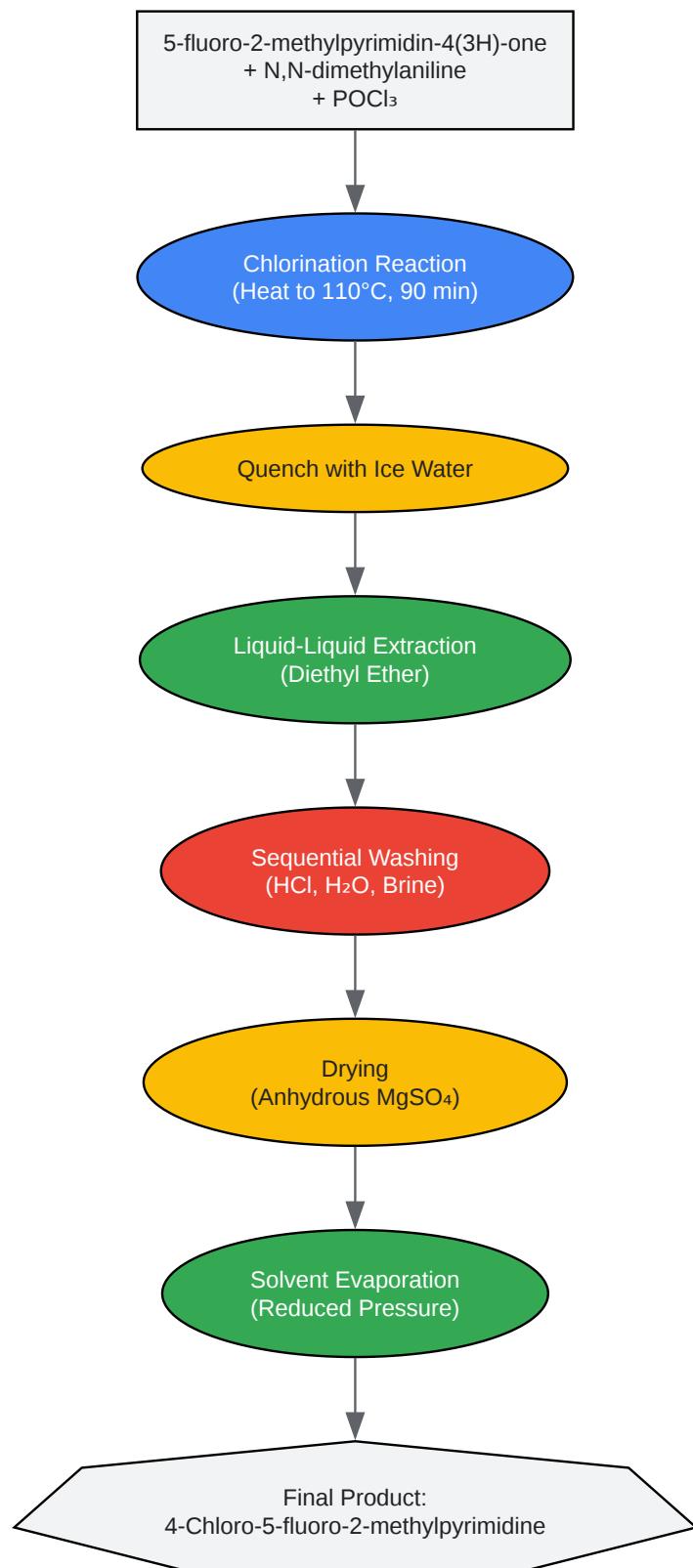
The following diagram illustrates the standard workflow for communicating the hazards associated with a chemical substance like **4-Chloro-5-fluoro-2-methylpyrimidine**, from classification to end-user safety measures.

[Click to download full resolution via product page](#)

GHS Hazard Communication Workflow

Synthetic Pathway of 4-Chloro-5-fluoro-2-methylpyrimidine

The diagram below outlines the key steps in the synthesis of **4-Chloro-5-fluoro-2-methylpyrimidine** from its precursor, as detailed in the experimental protocol.[\[2\]](#)

[Click to download full resolution via product page](#)

Synthesis of 4-Chloro-5-fluoro-2-methylpyrimidine

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 898044-50-3 Cas No. | 4-Chloro-5-fluoro-2-methylpyrimidine | Apollo [store.apolloscientific.co.uk]
- 2. 4-CHLORO-5-FLUORO-2-METHYL-PYRIMIDINE | 898044-50-3 [chemicalbook.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: 4-Chloro-5-fluoro-2-methylpyrimidine]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1348825#4-chloro-5-fluoro-2-methylpyrimidine-safety-data-sheet>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

